

# Technical Guide: p,p'-DDD-<sup>13</sup>C<sub>12</sub> - Identification and Analytical Application

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *p,p'*-DDD-<sup>13</sup>C<sub>12</sub>

Cat. No.: B15599303

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of p,p'-DDD-<sup>13</sup>C<sub>12</sub>, a critical analytical standard. The document details its identification, physicochemical properties, and its application as an internal standard in the quantitative analysis of its unlabeled analogue, p,p'-DDD, a significant metabolite of the pesticide DDT.

## Core Identification

p,p'-DDD-<sup>13</sup>C<sub>12</sub> is the <sup>13</sup>C-labeled form of p,p'-Dichlorodiphenyldichloroethane. Its fundamental role in analytical chemistry is to serve as an internal standard for isotope dilution mass spectrometry, a highly accurate method for quantifying trace levels of contaminants in various matrices.

## Physicochemical and Identification Data

A summary of the key identification and physical properties of p,p'-DDD-<sup>13</sup>C<sub>12</sub> is presented in the table below.

Property	Value
CAS Number	1571957-95-3[1][2]
Molecular Formula	$^{13}\text{C}_{12}\text{C}_2\text{H}_{10}\text{Cl}_4$ [2]
Molecular Weight	331.95 g/mol [2]
Synonyms	4,4'-DDD- $^{13}\text{C}_{12}$ , p,p'-Dichlorodiphenyl dichloroethane- $^{13}\text{C}_{12}$ [2]
Appearance	Typically exists as a solid at room temperature[2]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years[2]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month[2]

## Experimental Protocol: Quantification of p,p'-DDD in Environmental Samples using p,p'-DDD- $^{13}\text{C}_{12}$ and GC-MS

The following protocol is a representative methodology for the analysis of p,p'-DDD in environmental samples, utilizing p,p'-DDD- $^{13}\text{C}_{12}$  as an internal standard. This method is based on common practices for the analysis of chlorinated pesticides.

### 1. Sample Preparation and Extraction

- **Sample Collection:** Collect environmental samples (e.g., soil, water, biological tissue) following established procedures to ensure sample integrity.
- **Homogenization:** Homogenize solid samples to ensure uniformity. For tissue samples, this can be achieved by mincing or grinding with dry ice.
- **Spiking with Internal Standard:** Accurately spike a known amount of p,p'-DDD- $^{13}\text{C}_{12}$  solution into the homogenized sample prior to extraction. This is a critical step for accurate quantification via isotope dilution.
- **Extraction:**

- Solid Samples: Employ a suitable extraction technique such as Soxhlet extraction or pressurized liquid extraction (PLE) with an appropriate solvent like a hexane/acetone mixture.
- Liquid Samples: Perform liquid-liquid extraction (LLE) using a solvent such as dichloromethane. The pH of aqueous samples should be adjusted to neutral before extraction.
- Drying: Pass the organic extract through anhydrous sodium sulfate to remove any residual water.
- Concentration: Concentrate the extract to a smaller volume using a rotary evaporator or a gentle stream of nitrogen.

## 2. Cleanup

- To remove interfering co-extracted substances, a cleanup step is often necessary. This can be performed using:
  - Solid-Phase Extraction (SPE): Pass the concentrated extract through a cartridge containing a sorbent like Florisil or silica gel.
  - Gel Permeation Chromatography (GPC): Effective for removing high molecular weight interferences such as lipids from biological samples.

## 3. Instrumental Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

- Instrument: A gas chromatograph coupled to a mass spectrometer (GC-MS) is used for separation and detection.
- Gas Chromatograph Conditions:
  - Column: A non-polar or semi-polar capillary column, such as a DB-5ms or equivalent, is suitable for separating chlorinated pesticides.
  - Injection: Use a splitless or pulsed splitless injection to enhance sensitivity for trace-level analysis.

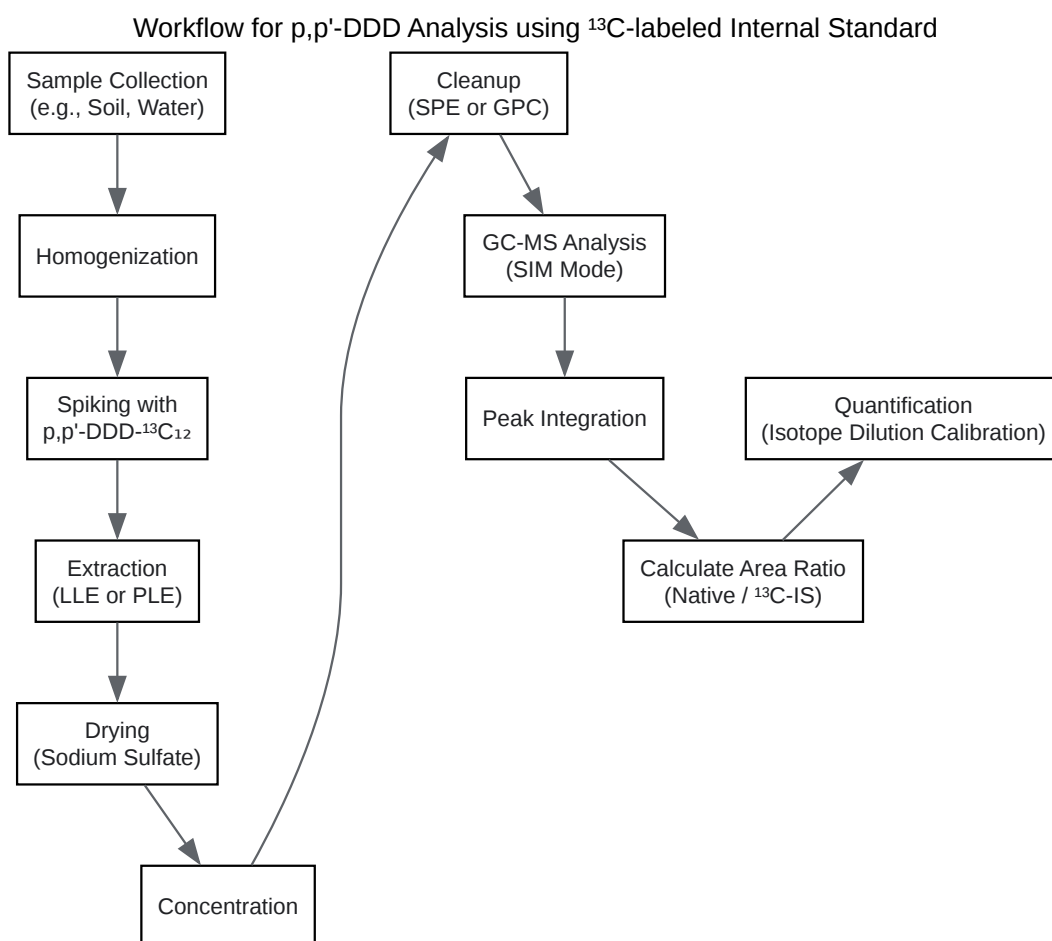
- Carrier Gas: Helium or hydrogen at a constant flow rate.
- Oven Temperature Program: A programmed temperature ramp is used to separate the target analytes. An example program could be: initial temperature of 80°C, hold for 1 minute, ramp to 280°C at 10°C/min, and hold for 5 minutes.
- Mass Spectrometer Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity. The characteristic ions for both p,p'-DDD and p,p'-DDD-<sup>13</sup>C<sub>12</sub> are monitored.
    - For p,p'-DDD: Monitor ions such as m/z 235, 237, and 165.
    - For p,p'-DDD-<sup>13</sup>C<sub>12</sub>: Monitor the corresponding <sup>13</sup>C-labeled fragment ions (e.g., m/z 247). The exact m/z values will depend on the fragmentation pattern.

#### 4. Data Analysis and Quantification

- Identification: The identification of p,p'-DDD is confirmed by the retention time and the relative abundance of the selected ions matching those of a known standard.
- Quantification: The concentration of p,p'-DDD in the sample is calculated using the isotope dilution method. A calibration curve is generated by plotting the ratio of the peak area of the native p,p'-DDD to the peak area of the p,p'-DDD-<sup>13</sup>C<sub>12</sub> internal standard against the concentration of the native analyte. The concentration in the unknown sample is then determined from this curve.

## Workflow for Environmental Sample Analysis

The following diagram illustrates the logical workflow for the analysis of an environmental sample using p,p'-DDD-<sup>13</sup>C<sub>12</sub> as an internal standard.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. hpst.cz \[hpst.cz\]](http://hpst.cz)
- [2. p,p'-DDD-13C12 | Isotope-Labeled Compounds | 1571957-95-3 | Invivochem \[invivochem.com\]](#)
- To cite this document: BenchChem. [Technical Guide: p,p'-DDD-<sup>13</sup>C<sub>12</sub> - Identification and Analytical Application]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15599303/docs#technical-guide-p-p-ddd-c-identification-and-analytical-application>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

